

"application of calcium bromide in mercury emission control from coal"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium bromide

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Application of Calcium Bromide in Mercury Emission Control from Coal

Application Notes and Protocols for Researchers and Scientists

Introduction

Mercury (Hg), a potent neurotoxin emitted from coal-fired power plants, poses significant environmental and health risks.[1] Regulations such as the Mercury and Air Toxics Standards (MATS) in the United States necessitate high-efficiency mercury removal from flue gas.[1][2] Elemental mercury (Hg^0), the primary form of mercury in coal combustion flue gas, is difficult to capture with conventional air pollution control devices (APCDs).[3] **Calcium bromide** (CaBr_2) has emerged as a cost-effective and efficient chemical additive to enhance the capture of mercury by oxidizing elemental mercury to a more reactive and water-soluble form, mercuric bromide (HgBr_2).[3][4] This allows for its subsequent removal in existing APCDs like wet flue gas desulfurization (WFGD) systems, electrostatic precipitators (ESPs), and fabric filters (FFs). [3]

Mechanism of Action

The application of **calcium bromide** for mercury control involves a series of chemical reactions initiated by its injection into the high-temperature zones of a coal-fired boiler or the flue gas

stream.

- **Thermal Decomposition:** At the elevated temperatures within the boiler (typically >800°C), **calcium bromide** decomposes to release bromine species.[3]
- **Formation of Reactive Bromine:** The released bromine can form various reactive species, including bromine radicals ($\text{Br}\cdot$) and molecular bromine (Br_2). A key intermediate is hydrogen bromide (HBr), which forms from the reaction of bromine with water vapor in the flue gas.[4][5]
- **Oxidation of Elemental Mercury:** The reactive bromine species, particularly Br_2 , readily oxidize elemental mercury (Hg^0) to its oxidized form, mercuric bromide (HgBr_2).[3][4] The simplified overall reaction is: $\text{Hg}^0 + \text{Br}_2 \rightarrow \text{HgBr}_2$
- **Enhanced Capture:** Oxidized mercury (HgBr_2) is more soluble in water and has a higher propensity to adsorb onto fly ash particles compared to elemental mercury.[2] This enhanced reactivity and solubility allow for its efficient capture by downstream air pollution control devices:
 - **Wet Flue Gas Desulfurization (WFGD) Systems:** HgBr_2 is readily absorbed into the aqueous slurry of the WFGD scrubber.
 - **Electrostatic Precipitators (ESPs) and Fabric Filters (FFs):** HgBr_2 adsorbs onto fly ash particles, which are then collected by these particulate control devices.

The effectiveness of **calcium bromide** can be influenced by the presence of a Selective Catalytic Reduction (SCR) system for NO_x control, which can enhance mercury oxidation.[2]

Quantitative Data on Mercury Removal

The efficacy of **calcium bromide** in promoting mercury oxidation and overall removal is dependent on several factors, including the injection rate, coal type, and the configuration of the air pollution control devices.

Parameter	Value	Coal Type	APCD Configuration	Mercury Removal/Oxidation Efficiency	Reference
CaBr ₂ Addition Rate	200 µg/g	Not Specified	TPD Experiment	Optimal for Hg ⁰ oxidation	[5]
CaBr ₂ Injection Rate	5 lb/hr	Taconite	Wet Scrubber	4% increase in oxidized mercury	[6]
CaBr ₂ Injection Rate	14 lb/hr	Taconite	Wet Scrubber	Not Specified	[6]
CaBr ₂ Injection Rate	25 lb/hr	Taconite	Wet Scrubber	25% increase in oxidized mercury	[6]
CaBr ₂ Addition	Not Specified	All coal types	Not Specified	~90% reduction in mercury emissions	[1]
Bromine Addition	40 ppm (as CaBr ₂ solution)	Subbituminous (PRB)	SCR, CDS, FF	76% mercury oxidation at air heater outlet	[7]
Bromine Addition	100 ppm (with iron additive)	Bituminous and Subbituminous	Not Specified	83.8% mercury oxidation	[4]

Experimental Protocols

Protocol 1: Bench-Scale Evaluation of Calcium Bromide for Mercury Oxidation

Objective: To determine the effectiveness of **calcium bromide** in oxidizing elemental mercury in a simulated coal combustion flue gas.

Materials:

- Tube furnace
- Quartz reactor tube
- Mass flow controllers for simulated flue gas components (N_2 , O_2 , CO_2 , SO_2 , NO_x , H_2O)
- Elemental mercury vapor generator
- **Calcium bromide** solution of known concentration
- Syringe pump for CaBr_2 injection
- Mercury speciation analysis system (e.g., based on the Ontario Hydro Method)
- Data acquisition system

Procedure:

- **System Setup:** Assemble the tube furnace with the quartz reactor tube. Connect the mass flow controllers to create a simulated flue gas with a composition representative of a coal-fired power plant (e.g., 75% N_2 , 10% CO_2 , 5% O_2 , 10% H_2O , 500 ppm SO_2 , 300 ppm NO_x).
- **Mercury Generation:** Activate the elemental mercury vapor generator to introduce a stable concentration of Hg^0 into the simulated flue gas stream (e.g., 10-20 $\mu\text{g}/\text{m}^3$).
- **Temperature Control:** Heat the tube furnace to the desired reaction temperature, simulating the conditions in a full-scale boiler (e.g., 800-1100°C).
- **Calcium Bromide Injection:** Utilize the syringe pump to inject the **calcium bromide** solution into the heated zone of the reactor at a controlled rate. Vary the injection rate to achieve different bromine-to-mercury molar ratios.

- **Mercury Speciation Analysis:** At the outlet of the reactor, continuously draw a sample of the flue gas into the mercury speciation analysis system to determine the concentrations of elemental mercury (Hg^0) and oxidized mercury (Hg^{2+}).
- **Data Collection:** Record the temperatures, gas flow rates, **calcium bromide** injection rate, and the concentrations of Hg^0 and Hg^{2+} .
- **Calculate Oxidation Efficiency:** Determine the mercury oxidation efficiency using the following formula: $\text{Efficiency (\%)} = [\text{Hg}^{2+}] / ([\text{Hg}^0] + [\text{Hg}^{2+}]) * 100$

Protocol 2: Mercury Speciation in Flue Gas using the Ontario Hydro Method

Objective: To quantify the different species of mercury (elemental, oxidized, and particulate-bound) in a flue gas sample. This method is crucial for evaluating the performance of mercury control technologies like **calcium bromide** injection.

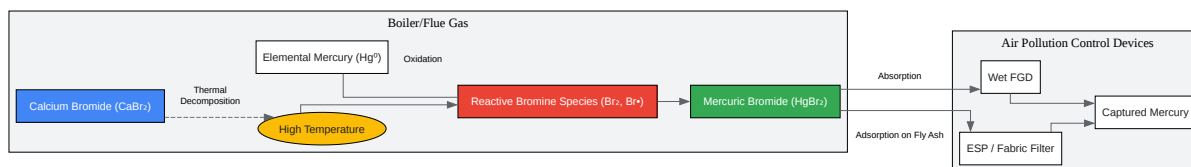
Apparatus:

- Heated probe and filter to collect particulate-bound mercury (Hg_p).
- A series of impingers placed in an ice bath.
- Impingers 1, 2, and 3: Containing a chilled aqueous solution of potassium chloride (KCl) to capture oxidized mercury (Hg^{2+}).[\[8\]](#)
- Impinger 4: Containing a chilled aqueous acidic solution of hydrogen peroxide to capture any remaining Hg^{2+} and initiate the oxidation of elemental mercury.[\[8\]](#)
- Impingers 5, 6, and 7: Containing chilled acidic solutions of potassium permanganate (KMnO_4) to oxidize and capture elemental mercury (Hg^0).[\[8\]](#)
- Silica gel impinger to remove moisture.
- Vacuum pump and flow meter.

Procedure:

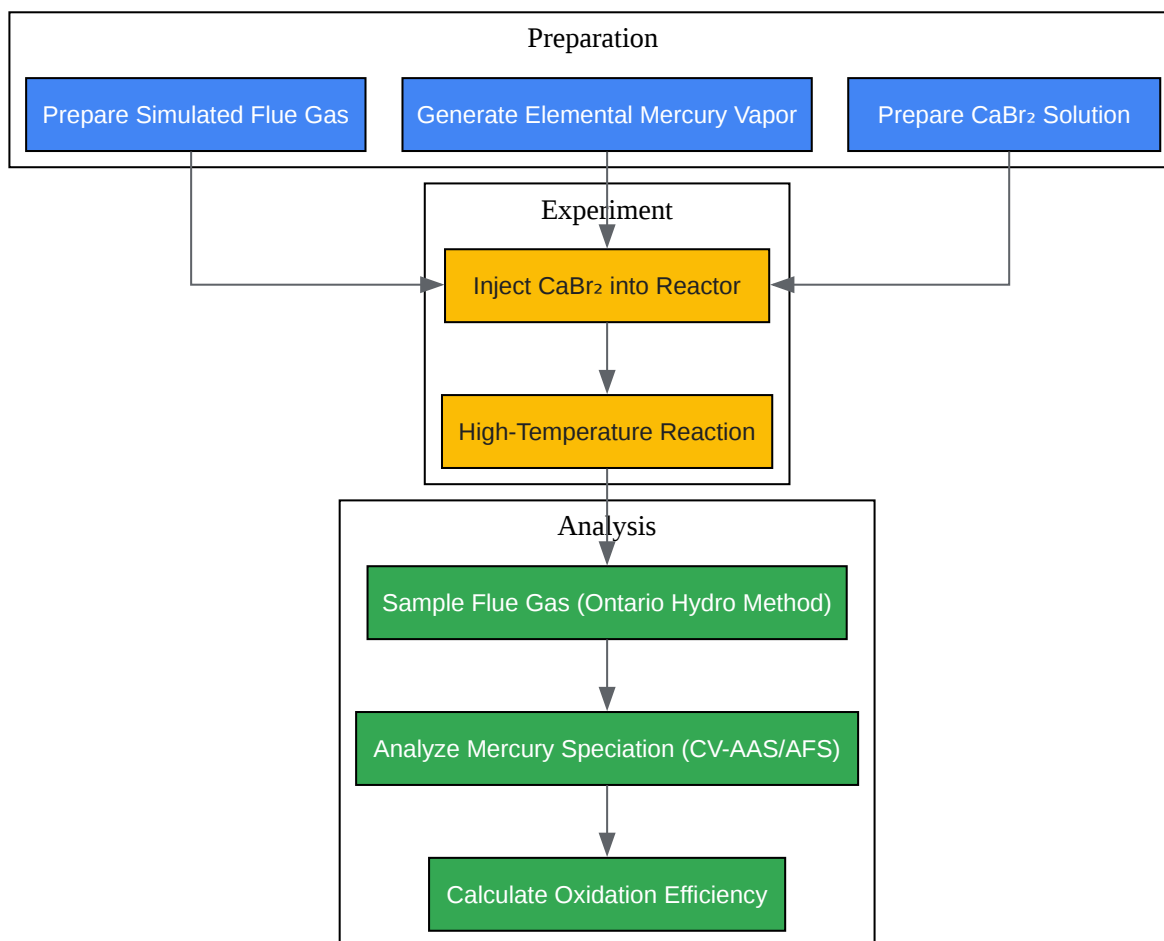
- **Sample Extraction:** Withdraw a sample of flue gas isokinetically from the sampling port through the heated probe and filter.[8] The filter will capture particulate-bound mercury.
- **Oxidized Mercury Capture:** The gas then passes through the KCl impingers where the oxidized mercury is absorbed into the solution.[8]
- **Elemental Mercury Capture:** The remaining gas stream, containing elemental mercury, flows through the hydrogen peroxide and potassium permanganate impingers, where the Hg^0 is oxidized and captured.[8]
- **Sample Recovery:** After the sampling run, the contents of the impingers and the filter are carefully recovered.
- **Chemical Analysis:** The collected liquid samples and the filter are analyzed for their mercury content using techniques like Cold Vapor Atomic Absorption Spectroscopy (CVAAS) or Cold Vapor Atomic Fluorescence Spectroscopy (CVAFS).
- **Data Interpretation:** The results from the analysis of the different impinger solutions and the filter provide the concentrations of particulate-bound, oxidized, and elemental mercury in the flue gas sample.

Visualizations



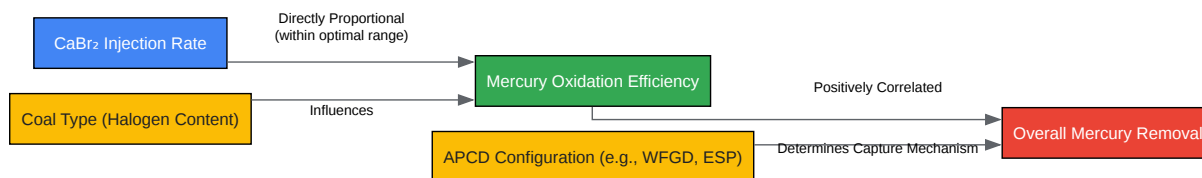
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Caption: Mercury oxidation pathway using **calcium bromide**.



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Caption: Bench-scale experimental workflow.



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Caption: Factors influencing mercury removal efficiency.

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- To cite this document: BenchChem. ["application of calcium bromide in mercury emission control from coal"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147908#application-of-calcium-bromide-in-mercury-emission-control-from-coal>]

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